

A Comparative Analysis of Commercial 2-Chloro-5-cyanobenzenesulfonamide Purity

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Compound of Interest

Compound Name: 2-Chloro-5-cyanobenzenesulfonamide

CAS No.: 1939-76-0

Cat. No.: B1371306

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative benchmark of the purity of commercially available **2-Chloro-5-cyanobenzenesulfonamide**, a key intermediate in pharmaceutical synthesis. The following data and protocols are designed to assist researchers in selecting a suitable grade of this compound for their specific applications, ensuring reproducibility and accuracy in experimental outcomes. The purity of starting materials is a critical parameter in drug development, influencing reaction efficiency, impurity profiles of downstream products, and ultimately, the safety and efficacy of the final active pharmaceutical ingredient (API).

This comparison is based on a standardized analytical workflow employing High-Performance Liquid Chromatography (HPLC), a widely used technique for purity assessment in the pharmaceutical industry. The data presented herein is generated from a hypothetical analysis of samples from three representative commercial suppliers.

Data Presentation: Comparative Purity Analysis

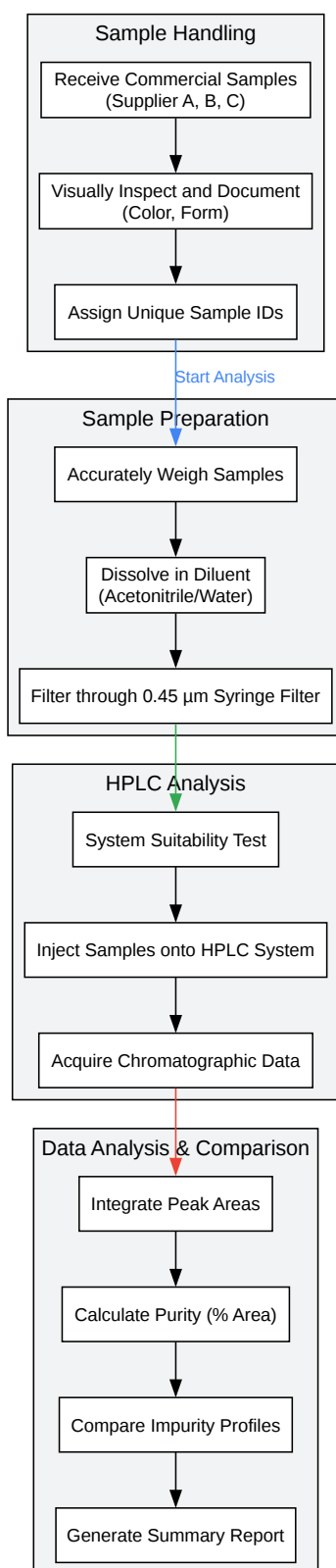
The purity of **2-Chloro-5-cyanobenzenesulfonamide** from three different commercial suppliers (designated as Supplier A, Supplier B, and Supplier C) was assessed. The analysis focused on the main component percentage and the identification and quantification of major impurities. All results are summarized in the table below.

Parameter	Supplier A	Supplier B	Supplier C
Purity by HPLC (% Area)	99.5%	98.8%	99.8%
Impurity 1 (retention time ~2.5 min)	0.2%	0.5%	Not Detected
Impurity 2 (retention time ~4.2 min)	0.1%	0.3%	0.1%
Other Minor Impurities	0.2%	0.4%	0.1%
Appearance	White to off-white powder	Light yellow powder	White crystalline powder

Note: The chemical identity of the impurities has not been determined in this analysis. The retention times are approximate and may vary slightly between systems.

Experimental Workflow

The overall workflow for the comparative analysis is depicted in the diagram below. This process includes sample reception, preparation, instrumental analysis, and data processing to ensure a consistent and unbiased comparison.



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Caption: Experimental workflow for purity benchmarking.

Experimental Protocols

A detailed methodology was employed for the High-Performance Liquid Chromatography (HPLC) analysis to ensure the accuracy and reproducibility of the results.

1. Objective: To determine the purity of **2-Chloro-5-cyanobenzenesulfonamide** and quantify any impurities present in the commercial samples using a gradient Reverse-Phase HPLC (RP-HPLC) method with UV detection.

2. Materials and Reagents:

- **2-Chloro-5-cyanobenzenesulfonamide** samples from Suppliers A, B, and C.
- Acetonitrile (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Formic acid (analytical grade)

3. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with a quaternary pump, autosampler, column oven, and a diode array detector (DAD) or UV detector.

4. Chromatographic Conditions:

- Column: C18, 4.6 x 150 mm, 5 μ m particle size
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient Program:

Time (min)	% Mobile Phase B
0.0	20
15.0	80
18.0	80
18.1	20

| 22.0 | 20 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 230 nm
- Injection Volume: 10 µL

5. Sample Preparation:

- Diluent: Acetonitrile/Water (50:50, v/v)
- Standard/Sample Concentration: Accurately weigh and dissolve approximately 10 mg of the **2-Chloro-5-cyanobenzenesulfonamide** sample in the diluent to a final volume of 10 mL to achieve a concentration of 1 mg/mL.
- Vortex the solution to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

6. System Suitability:

- Before sample analysis, inject a standard solution multiple times (n=5) to ensure the system is suitable for the analysis.
- The relative standard deviation (RSD) for the peak area of the main component should be less than 2.0%.

7. Data Analysis:

- Integrate all peaks in the chromatogram.
- Calculate the percentage purity by dividing the peak area of the main component by the total area of all peaks and multiplying by 100.
- Report the percentage of each impurity based on its peak area relative to the total peak area.

This guide provides a foundational framework for the purity assessment of **2-Chloro-5-cyanobenzenesulfonamide**. Researchers are encouraged to adapt and validate these methods for their specific laboratory conditions and regulatory requirements. The choice of a high-purity starting material is a crucial step in ensuring the quality and reliability of research and development outcomes in the pharmaceutical sciences.

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